

Physicochemical Properties of Ftaxilide

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Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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Property	Value
Density	1.262 g/cm ³ [1] [2] [3]
Molecular Formula	C ₁₆ H ₁₅ NO ₃ [1] [2] [4]
Molecular Weight	269.30 g/mol [1] [4] [5]
CAS Number	19368-18-4 [1] [6] [2]
Melting Point	188-189 °C [7]
Boiling Point	375.3 °C at 760 mmHg [1] [2] [3]
Flash Point	180.8 °C [1] [2] [3]
LogP	3.326 [1] [3]
Solubility in DMSO	≥ 40 mg/mL (~148.53 mM) [1] [4] [5]

Primary Research Uses & Safety

- Research Applications:** Ftaxilide is investigated as an **anti-tuberculosis agent** [1] [4] [7] and has noted **antibacterial properties**, also used as an antiseptic [5]. Some sources also classify it as an experimental small molecule derived from the sematilide class of class III antiarrhythmic drugs [6].

- **Safety and Handling:** The safety data sheet indicates a warning classification. Key safety points include:
 - **May be harmful if swallowed** [2]
 - **Causes skin and serious eye irritation** [2]
 - Recommended personal protective equipment includes chemical-impermeable gloves, tightly fitting safety goggles, and adequate ventilation [2].

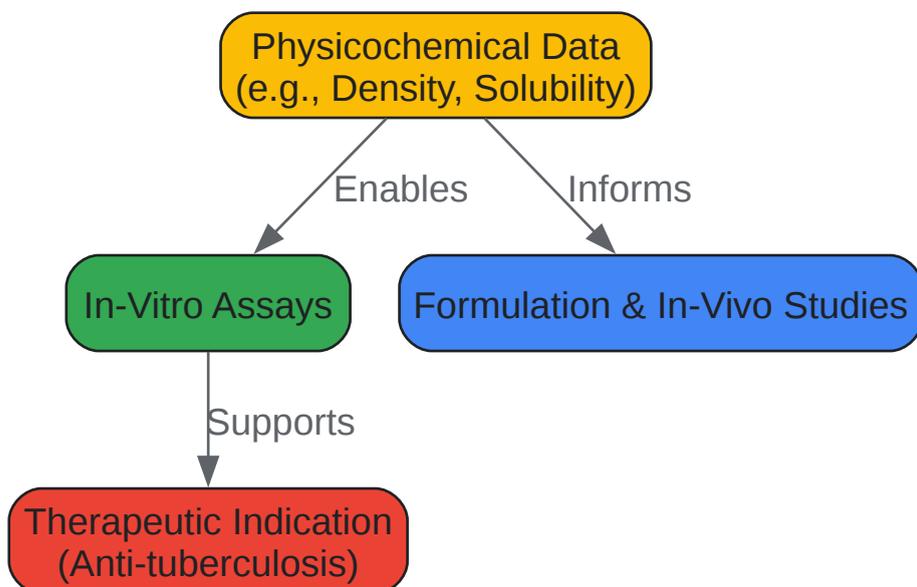
Experimental Protocol Considerations

For researchers working with **Ftaxilide** in a laboratory setting, here are some key methodological considerations, primarily derived from supplier documentation for *in vivo* studies [1]:

- **Solubility and Stock Solutions:** **Ftaxilide** is readily soluble in DMSO. A common method for preparing a 10 mM stock solution is to dissolve 2.69 mg of the compound in 1 mL of DMSO [1].
- **Formulation for Animal Studies:** For administration in animal studies, the DMSO stock solution requires further dilution with a vehicle. One documented injection formulation is **DMSO: Tween 80: Saline = 10:5:85** [1]. For oral administration, suspending the compound in a **0.5% carboxymethylcellulose sodium (CMC Na)** solution is a standard approach [1].
- **Storage:** It is recommended to store the powder at -20°C, and stock solutions in DMSO at -80°C for long-term stability [1] [4].

Relationship Between Key Data and Research Context

The provided data helps situate **Ftaxilide** within a typical early-stage drug discovery workflow, as visualized below.



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This diagram shows how foundational physicochemical data supports subsequent experimental stages in the drug discovery process for **Ftaxilide**.

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